

Proper Disposal of 4-Chloroindole-3-carbaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-CHLOROINDOLE-3-CARBALDEHYDE

Cat. No.: B113138

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **4-chloroindole-3-carbaldehyde** (CAS No. 876-72-2). Adherence to these procedures is critical for ensuring personnel safety, environmental protection, and regulatory compliance. As a trusted partner in your research, we are committed to providing value beyond the product itself by equipping you with the necessary information for safe laboratory operations.

Immediate Safety and Hazard Assessment

4-Chloroindole-3-carbaldehyde is a halogenated organic compound that should be handled as hazardous waste. Based on available safety data for this and structurally similar compounds, it is prudent to assume it may cause skin and eye irritation.^[1] All chemical waste should be treated as hazardous until a formal hazard assessment proves otherwise.

Key Hazard Information:

- GHS Pictograms: GHS07 (Exclamation Mark)
- Signal Word: Warning
- Hazard Statements: H302 (Harmful if swallowed), H319 (Causes serious eye irritation).

Quantitative Data Summary

The following table summarizes key quantitative data for **4-chloroindole-3-carbaldehyde** and a related compound. This information is crucial for a comprehensive risk assessment prior to handling and disposal.

Property	4-Chloroindole-3-carbaldehyde	5-Chloroindole-3-carboxaldehyde
CAS Number	876-72-2[2][3]	827-01-0[4]
Molecular Formula	C ₉ H ₆ ClNO[2]	C ₉ H ₆ ClNO[4]
Molecular Weight	179.60 g/mol	179.60 g/mol
Physical Form	Solid	Solid
Melting Point	164 °C[2]	213-216 °C
Boiling Point	373.4°C at 760 mmHg[2]	Not available

Disposal Protocol: A Step-by-Step Guide

In-laboratory chemical treatment or neutralization of **4-chloroindole-3-carbaldehyde** is not recommended due to the potential for creating hazardous byproducts of unknown toxicity. The standard and safest procedure is to dispose of it as hazardous waste through your institution's Environmental Health and Safety (EHS) office.

Experimental Protocol for Waste Segregation and Collection

This protocol details the necessary steps for preparing **4-chloroindole-3-carbaldehyde** waste for collection by a certified hazardous waste disposal service.

1. Waste Identification and Segregation:

- Categorize: Identify all waste containing **4-chloroindole-3-carbaldehyde** as Halogenated Organic Waste.[5][6] This is due to the presence of chlorine in its structure.
- Separate Solid and Liquid Waste:

- Solid Waste: Collect un-reusable solid **4-chloroindole-3-carbaldehyde**, along with contaminated personal protective equipment (PPE) such as gloves, weighing paper, and pipette tips, in a designated, compatible, and clearly labeled solid waste container.
- Liquid Waste: If the compound is in a solution, collect it in a separate, compatible, and labeled liquid waste container.
- Avoid Mixing: Crucially, do not mix halogenated organic waste with non-halogenated organic waste.^{[5][7]} Keeping these waste streams separate can reduce disposal costs and is often a regulatory requirement.^[5] Also, do not mix with incompatible waste streams such as acids or bases.^[6]

2. Containment and Storage:

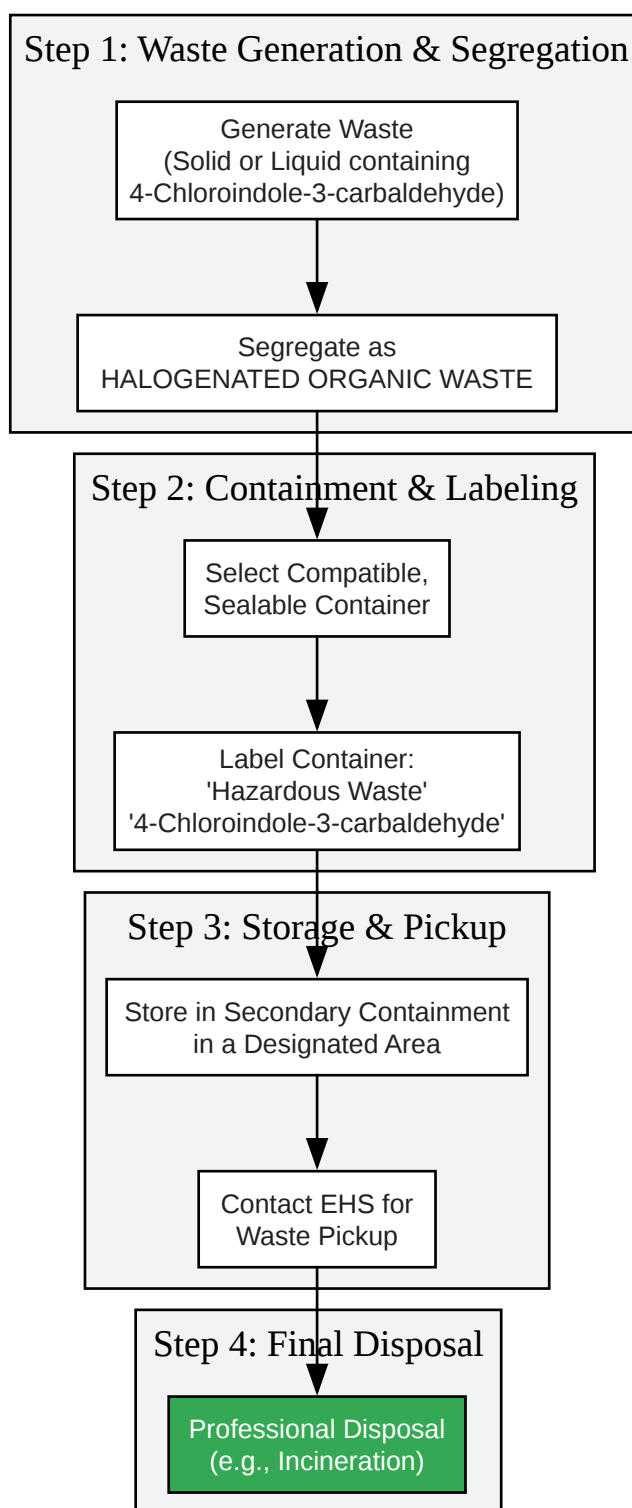
- Primary Container: Use a chemically compatible container with a secure, tight-fitting lid. The container must be in good condition and free of leaks.
- Labeling: Clearly label the waste container with the words "Hazardous Waste," the full chemical name ("**4-Chloroindole-3-carbaldehyde**"), and the approximate quantity or concentration. Ensure the label is legible and securely affixed to the container.
- Secondary Containment: Store the sealed waste container in a designated satellite accumulation area. This area should provide secondary containment, such as a chemical-resistant tray or tub, to capture any potential leaks or spills.
- Storage Conditions: Keep the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.

3. Disposal and Pickup:

- Contact EHS: Follow your institution's specific procedures for hazardous waste pickup. This typically involves contacting the Environmental Health and Safety (EHS) or equivalent department to schedule a collection.
- Prohibited Disposal: Do not dispose of **4-chloroindole-3-carbaldehyde** down the drain or in the regular trash.^[8] Improper disposal can lead to environmental contamination and regulatory penalties.

Disposal Workflow Visualization

The following diagram illustrates the logical flow for the proper disposal of **4-chloroindole-3-carbaldehyde**.



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Caption: Workflow for the safe disposal of **4-chloroindole-3-carbaldehyde**.

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